

The Critical Role of Internal Standards in Quantitative Bioanalysis

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Compound of Interest

Compound Name: *Tauro-Obeticholic acid-d5*
(sodium)

Cat. No.: B12420831

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An internal standard (IS) is a compound of known concentration added to all samples, including calibration standards and quality controls, to correct for variability during sample processing and analysis.[1] The ideal IS mimics the physicochemical properties of the analyte, ensuring that any loss or variation during the analytical process affects both the analyte and the IS to the same extent.[2] For complex bioanalytical methods, such as those employing liquid chromatography-mass spectrometry (LC-MS), the choice of an internal standard is a critical determinant of data accuracy and reliability.[1][2]

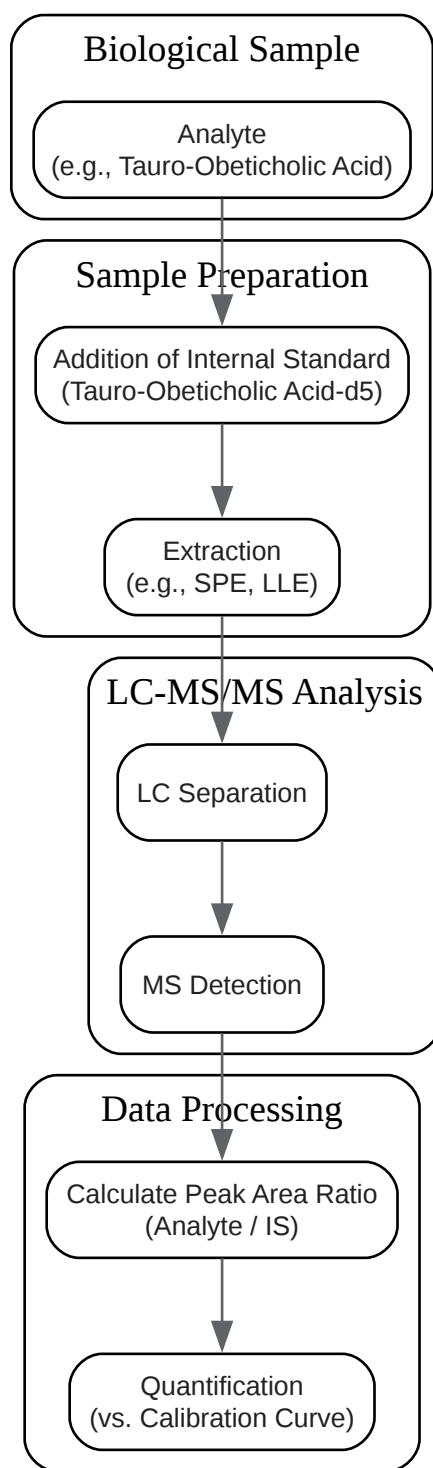
The U.S. Food and Drug Administration (FDA) provides guidance on the use of internal standards in bioanalytical methods, emphasizing the need for a well-characterized and consistently performing IS.[3][4] The two primary types of internal standards used are Stable Isotope-Labeled (SIL) compounds and structural analogs.[1][5]

Tauro-Obeticholic Acid-d5: The Gold Standard for Obeticholic Acid Bioanalysis

Tauro-Obeticholic acid-d5 is the deuterium-labeled analog of Tauro-Obeticholic Acid, a primary metabolite of Obeticholic Acid.[6][7] As a SIL internal standard, it is considered the "gold

standard" for the quantification of Tauro-Obeticholic Acid and, by extension, is an exemplary choice for methods analyzing OCA and its other metabolites like Glyco-Obeticholic Acid.[1][8]

The fundamental advantage of a SIL IS is its near-identical chemical structure to the analyte.[8] This results in the same extraction recovery, and crucially, the same behavior in the mass spectrometer's ion source, where co-eluting matrix components can suppress or enhance the signal.[9] By co-eluting with the analyte, a SIL IS provides the most effective compensation for these matrix effects.[1]



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